

# Dimethylammonium Dimethylcarbamate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Dimethylammonium  
dimethylcarbamate*

Cat. No.: *B1360338*

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CAS Number: 4137-10-4

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dimethylammonium dimethylcarbamate** (DIMCARB) is a versatile organic compound with the CAS number 4137-10-4.[1] It is the salt formed from the reaction of dimethylamine and carbon dioxide.[2] While primarily utilized as a reagent and a solvent in various chemical syntheses, its properties as a distillable ionic liquid have garnered significant interest. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, and key applications, with a focus on methodologies and data relevant to laboratory and industrial research.

It is important to note that extensive searches of scientific literature and databases have not revealed any significant direct biological activity or therapeutic applications for **dimethylammonium dimethylcarbamate** itself. Its relevance to drug development professionals lies in its utility as a reagent in the synthesis of pharmaceutically relevant molecules.

## Chemical and Physical Properties

**Dimethylammonium dimethylcarbamate** is a clear, colorless to light yellow liquid at room temperature.<sup>[3]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Dimethylammonium Dimethylcarbamate**

Property	Value	Reference(s)
Molecular Formula	C5H14N2O2	[2][4]
Molecular Weight	134.18 g/mol	[1][2]
Appearance	Clear colorless to light yellow liquid	[3]
Boiling Point	60-61 °C	
Density	1.05 g/mL at 25 °C	
Refractive Index	n <sub>20</sub> /D 1.454	
Solubility	Soluble in water	[5]

## Synthesis

The most common and straightforward synthesis of **dimethylammonium dimethylcarbamate** involves the direct reaction of dimethylamine with carbon dioxide, typically in the form of dry ice.<sup>[6]</sup> This exothermic reaction is generally performed in an organic solvent.

## General Experimental Protocol for Synthesis

Materials:

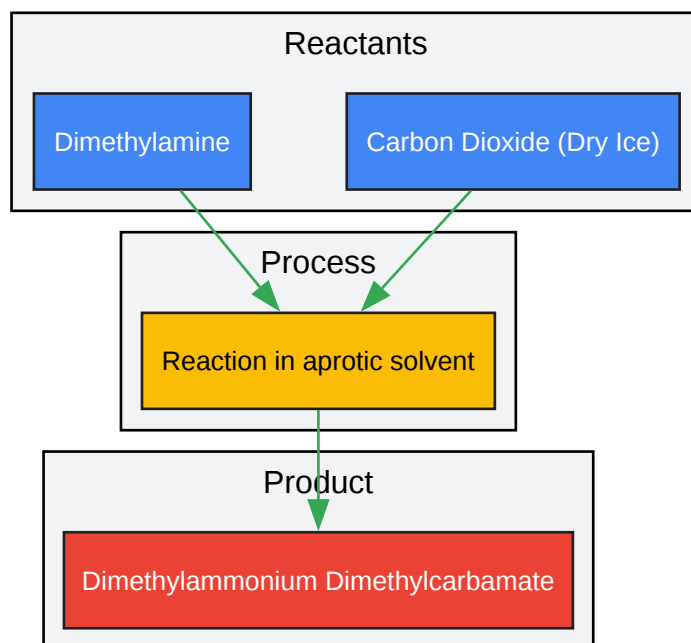
- Dimethylamine solution (e.g., in THF or other aprotic, non-polar solvent)
- Dry ice (solid carbon dioxide)
- Anhydrous, aprotic, non-polar solvent (e.g., diethyl ether, hexane)
- Reaction flask equipped with a magnetic stirrer and a drying tube

Procedure:

- A solution of dimethylamine in an anhydrous, aprotic, non-polar solvent is prepared in a reaction flask and cooled in an ice bath.
- Small pieces of dry ice are slowly added to the stirred dimethylamine solution. The reaction is exothermic, and the addition rate should be controlled to maintain the temperature.
- The reaction mixture is stirred until the dry ice has completely reacted.
- The resulting solution is typically used directly or the solvent can be removed under reduced pressure to yield the liquid product.

A patented industrial-scale process describes the reaction of gaseous dimethylamine and carbon dioxide at elevated temperatures (around 120-130°F) to facilitate the separation of the liquid product from unreacted gaseous starting materials.[7]

#### Synthesis of Dimethylammonium Dimethylcarbamate



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**Figure 1: Synthesis of Dimethylammonium Dimethylcarbamate.**

## Spectroscopic Data

While comprehensive, high-resolution spectra are not readily available in public databases, some information can be gleaned from supplier data and related compounds.

- FT-IR: An FT-IR spectrum is available on ChemicalBook, which can be used for identification.[2] The spectrum would be expected to show characteristic peaks for N-H, C-H, C=O (carbamate), and C-N bonds.
- NMR: <sup>1</sup>H and <sup>13</sup>C NMR data for the constituent ions, dimethylammonium and dimethylcarbamate, can be found in databases such as the Human Metabolome Database. [8] The <sup>1</sup>H NMR spectrum of dimethylamine shows two distinct proton environments.[8]

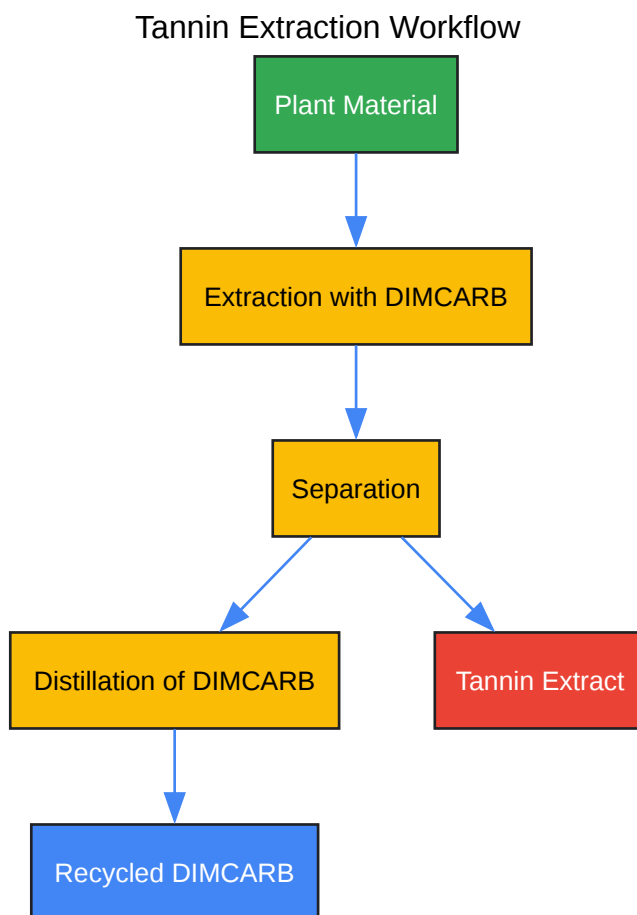
## Applications in Chemical Synthesis

**Dimethylammonium dimethylcarbamate** serves as a versatile reagent and solvent in several synthetic applications.

## Extraction of Tannins from Plant Materials

DIMCARB has been effectively used as a distillable ionic liquid for the room temperature extraction of hydrolysable tannins from plant sources like Acacia Catechu and Terminalia Chebula. This method has shown significantly higher extraction efficiencies (around 85%) compared to traditional water-based methods.[9]

Experimental Workflow for Tannin Extraction:



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**Figure 2:** Tannin Extraction Workflow using DIMCARB.

A detailed protocol for tannin extraction can be adapted from methodologies for solid-liquid extraction with ionic liquids.[5][10] The general steps involve mixing the plant material with DIMCARB, followed by separation of the liquid and solid phases, and subsequent recovery of the tannins from the ionic liquid. A key advantage is the ability to recover and reuse the DIMCARB by distillation.[11]

## Synthesis of Calixarene-Based Ketocyanine Fluorophores

DIMCARB is employed as a reusable reaction medium for the condensation of formyl calix[7]arenes with arylmethylene(hetarylmethylene)cyclopentanones to produce cup-shaped calix[7]arenes bearing ketocyanine fluorophore fragments.[12] These compounds exhibit strong positive solvatofluorochromism.

General Experimental Protocol for Calixarene Synthesis: A mixture of the formyl calix[7]arene and the appropriate cyclopentanone derivative is heated in **dimethylammonium dimethylcarbamate**. The product is then isolated through standard purification techniques. The use of DIMCARB can facilitate the reaction and product isolation.

## Electrodeposition of Silver

**Dimethylammonium dimethylcarbamate** has been mentioned in the context of electrodeposition of silver. While detailed protocols using DIMCARB specifically are scarce, related cyanide-free silver electroplating baths often use complexing agents to achieve smooth and compact silver deposits.[13][14][15]

## Synthesis of N,N-Dimethyl Amides

DIMCARB can serve as a source of dimethylamine for the synthesis of N,N-dimethyl amides from carboxylic acids. This application is particularly useful when the direct use of gaseous dimethylamine is not feasible. The reaction typically involves heating the carboxylic acid with DIMCARB, often with a coupling agent like DCC (dicyclohexylcarbodiimide).[16]

## Safety Information

**Dimethylammonium dimethylcarbamate** is a flammable liquid and vapor. It is harmful if swallowed or inhaled and causes skin irritation and eye damage.[3] Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Table 2: Hazard Statements and Precautionary Codes

Hazard Statement	Description
H226	Flammable liquid and vapor
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation

## Conclusion

**Dimethylammonium dimethylcarbamate** is a valuable synthetic reagent and solvent with demonstrated applications in areas such as natural product extraction and the synthesis of complex organic molecules. Its characterization as a distillable ionic liquid offers advantages in terms of recyclability and green chemistry principles. For researchers and professionals in drug development, its primary utility lies in its role as a dimethylaminating agent and a non-aqueous reaction medium for the synthesis of pharmaceutical intermediates and other target molecules. Currently, there is no evidence to suggest that **dimethylammonium dimethylcarbamate** possesses inherent biological activity or direct therapeutic applications. Future research may explore its potential in other areas of synthetic chemistry and materials science.

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